

2-Amino-4-fluorobenzaldehyde: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Amino-4-fluorobenzaldehyde

Cat. No.: B111960

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **2-Amino-4-fluorobenzaldehyde** (CAS No. 152367-89-0). The information is intended to support safe handling, storage, and use of this compound in a laboratory setting. Due to the limited availability of a complete Safety Data Sheet (SDS) for this specific compound, this guide supplements available data with information from structurally similar compounds. All data presented should be used as a guide and in conjunction with established laboratory safety protocols.

Chemical and Physical Properties

2-Amino-4-fluorobenzaldehyde is a substituted aromatic aldehyde. Its physical and chemical properties are summarized in the table below.

Property	Value	Source
CAS Number	152367-89-0	[1] [2] [3]
Molecular Formula	C ₇ H ₆ FNO	[1] [2] [3]
Molecular Weight	139.13 g/mol	[2] [3]
Appearance	Off-white to yellow solid	[4]
Boiling Point	267 °C	[4]
Density	1.293 g/cm ³	[4]
Flash Point	115 °C	[4]
Storage Temperature	2–8 °C, under inert gas (Nitrogen or Argon)	[4]

Hazard Identification and Classification

While a complete GHS classification for **2-Amino-4-fluorobenzaldehyde** is not readily available, data from structurally related compounds, such as 6-Amino-3-bromo-2-fluorobenzaldehyde, suggest the following potential hazards.

Signal Word:Warning

Potential Hazard Statements (H-Statements):

- H302: Harmful if swallowed.[\[5\]](#)
- H315: Causes skin irritation.[\[5\]](#)
- H319: Causes serious eye irritation.[\[5\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)

Potential Precautionary Statements (P-Statements):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[5\]](#)

- P264: Wash skin thoroughly after handling.[5]
- P270: Do not eat, drink or smoke when using this product.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[5]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- P405: Store locked up.[5]
- P501: Dispose of contents/container to an approved waste disposal plant.[5]

Experimental Protocols

Safe Handling Procedures

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: If working outside a fume hood or with potential for aerosolization, use a NIOSH-approved respirator with an appropriate cartridge.

General Hygiene:

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
- Specific Hazards: Combustion may produce carbon oxides, nitrogen oxides, and hydrogen fluoride.[5]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)

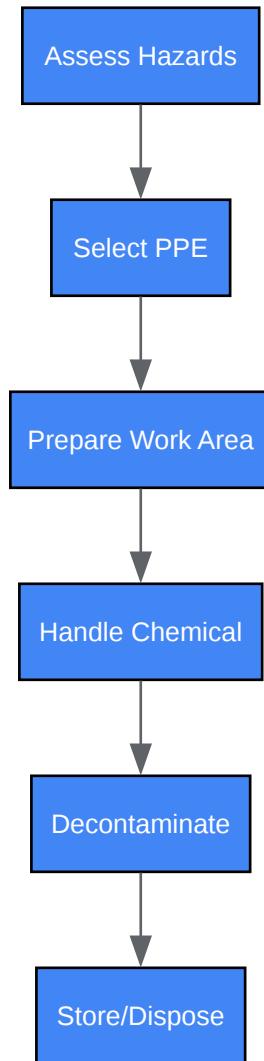
Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment. Avoid breathing dust and contact with the substance.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Carefully sweep up the solid material and place it into a suitable, labeled container for disposal. Avoid generating dust.

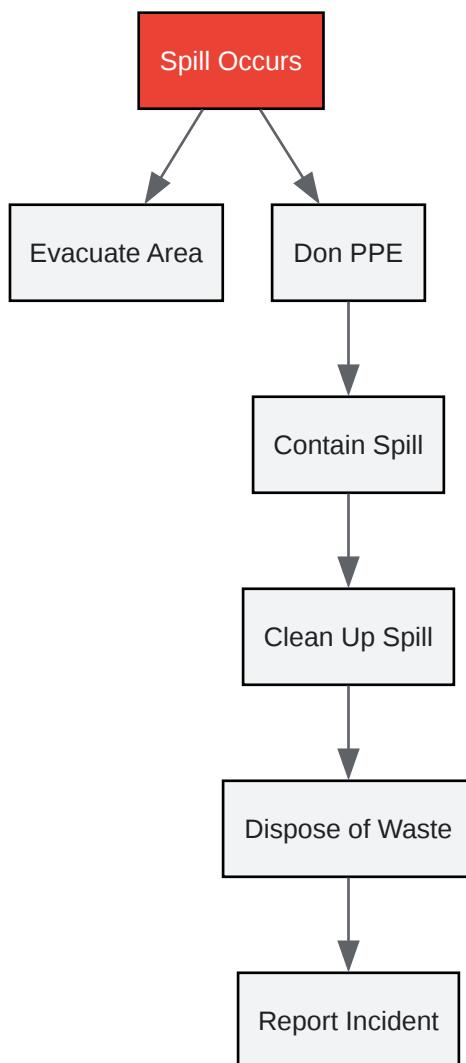
Visualized Workflows

The following diagrams illustrate key safety and handling workflows for **2-Amino-4-fluorobenzaldehyde**.

Chemical Handling Workflow

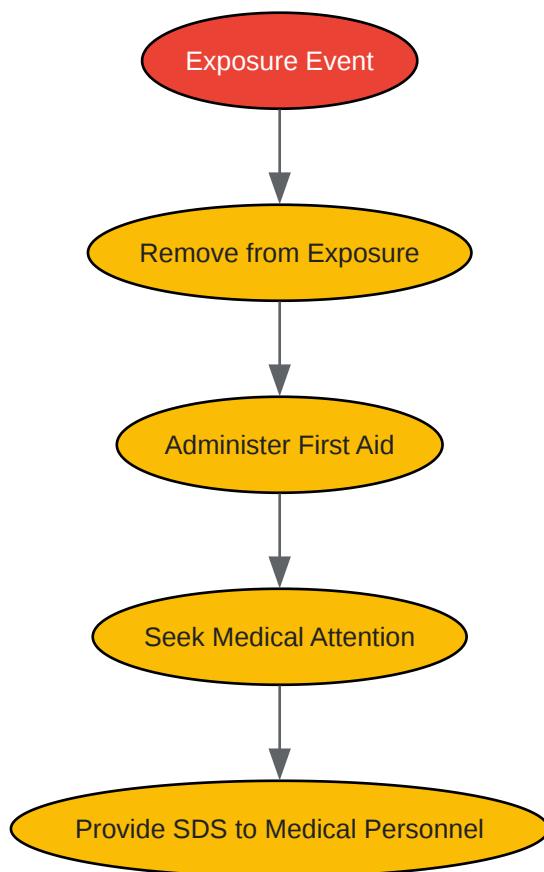
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Caption: General workflow for safely handling chemical reagents.



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Caption: Workflow for responding to a chemical spill.



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